

# (1-Aminocyclobutyl)methanol hydrochloride properties

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## Compound of Interest

Compound Name: (1-Aminocyclobutyl)methanol

Cat. No.: B068218

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An In-depth Technical Guide to **(1-Aminocyclobutyl)methanol** Hydrochloride: Properties, Synthesis, and Applications

## Introduction

**(1-Aminocyclobutyl)methanol** hydrochloride is a specialized chemical compound that serves as a crucial building block in modern organic synthesis and medicinal chemistry. Its rigid, three-dimensional cyclobutane core imparts unique conformational constraints into molecules, a feature highly sought after by drug development professionals seeking to optimize ligand-receptor interactions and improve pharmacokinetic profiles. This guide provides a comprehensive technical overview of its core properties, plausible synthetic routes, analytical characterization, key applications, and essential safety protocols, designed for researchers, scientists, and professionals in the pharmaceutical industry.

## Physicochemical and Structural Properties

**(1-Aminocyclobutyl)methanol** hydrochloride is a crystalline solid at room temperature. The hydrochloride salt form enhances its stability and improves its solubility in aqueous media, making it more convenient for handling and use in various reaction conditions.<sup>[1]</sup> The molecule's structure features a primary amine and a primary alcohol attached to the same quaternary carbon of a cyclobutane ring, providing two distinct points for chemical modification.

## Core Data Summary

The fundamental properties of **(1-Aminocyclobutyl)methanol** hydrochloride are summarized in the table below for quick reference.

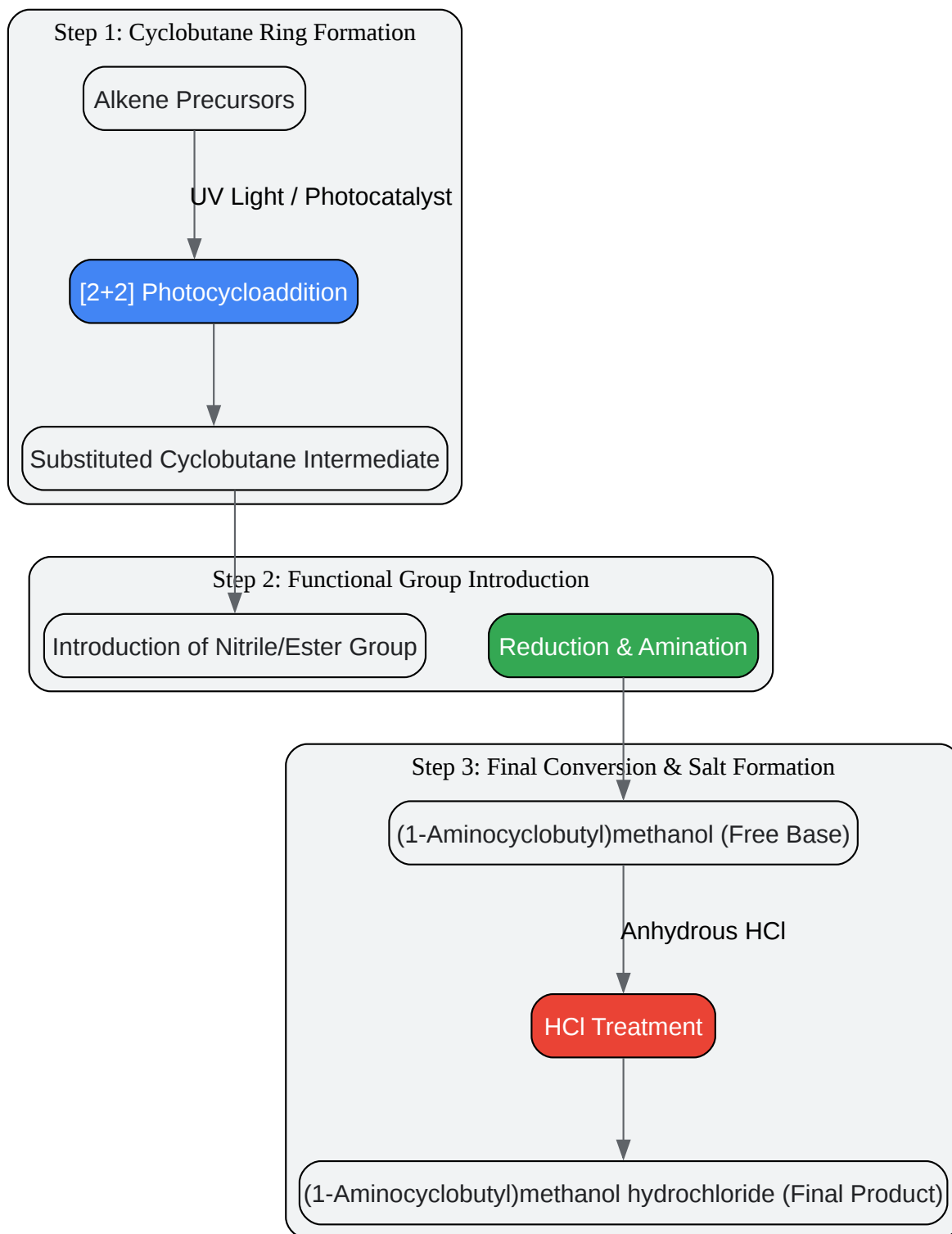
Property	Value	Source(s)
CAS Number	1392213-15-8	[2][3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO	[2][3][4]
Molecular Weight	137.61 g/mol	[2][3]
IUPAC Name	(1-aminocyclobutyl)methanol;hydrochloride	[2]
Appearance	Crystalline solid	
Melting Point	~130-132 °C	
Solubility	Moderately soluble in water	
Purity	Typically ≥95%	[5]
Storage Temperature	Room temperature; cool, dry place	[6][7]

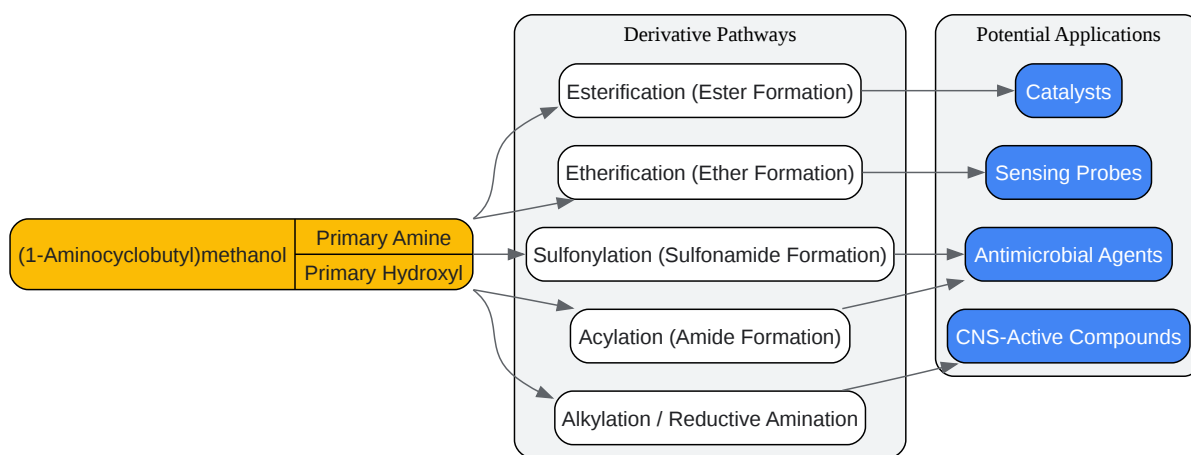
## Synthesis and Mechanistic Insights

The synthesis of complex cyclobutane-containing amino acids and their derivatives is an area of active research.[8][9][10] While proprietary industrial methods for producing **(1-Aminocyclobutyl)methanol** hydrochloride may vary, a common and logical approach involves the strategic construction of the cyclobutane ring, often through photochemical [2+2] cycloaddition reactions, followed by functional group interconversion.[8][11][12]

## Proposed Synthetic Workflow

A plausible synthetic pathway begins with the formation of a cyclobutane intermediate, which is then elaborated to introduce the required amino and methanol functionalities. The rationale for this multi-step approach is to control regioselectivity and stereochemistry, which are critical for the final compound's utility in pharmaceutical applications.[1]





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